

Solubility and stability of MAT2A inhibitor 2 in **DMSO**

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Compound of Interest Compound Name: MAT2A inhibitor 2 Get Quote Cat. No.: B1680276

Technical Support Center: MAT2A Inhibitor 2

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of MAT2A inhibitor 2 (CAS No. 13299-99-5) in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for MAT2A inhibitor 2?

A1: The recommended solvent for preparing stock solutions of MAT2A inhibitor 2 is highpurity, anhydrous DMSO.[1][2][3]

Q2: What is the solubility of **MAT2A inhibitor 2** in DMSO?

A2: Published solubility data for MAT2A inhibitor 2 in DMSO varies. It is reported to be as high as 75 mg/mL (205.00 mM) and also cited as 23.33 mg/mL (63.78 mM).[1][2][4] It is advisable to start with the lower concentration and use techniques like warming and sonication to achieve higher concentrations if needed.[2]

Q3: How should I prepare a stock solution of MAT2A inhibitor 2 in DMSO?

A3: To prepare a stock solution, it is recommended to use freshly opened, anhydrous DMSO to minimize moisture absorption.[1] If the compound does not dissolve readily, you can warm the solution to 37°C and use an ultrasonic bath to aid dissolution.[2]







Q4: What are the recommended storage conditions for **MAT2A** inhibitor **2** stock solutions in DMSO?

A4: For short-term storage (days to weeks), store the DMSO stock solution at -20°C. For long-term storage (months to years), it is recommended to store aliquots at -80°C to avoid repeated freeze-thaw cycles.[3] One source suggests that at -80°C, the solution can be used within 1 year, and at -20°C, within 6 months.[5]

Q5: How many freeze-thaw cycles can a DMSO stock solution of MAT2A inhibitor 2 tolerate?

A5: While specific data for **MAT2A inhibitor 2** is unavailable, general studies on compound stability in DMSO indicate that many compounds are stable for multiple freeze-thaw cycles. One study showed no significant loss of compound after 11 freeze-thaw cycles when proper handling procedures were followed.[6][7] However, to ensure the integrity of the compound, it is best practice to aliquot the stock solution into single-use volumes to minimize the number of freeze-thaw cycles.

Q6: I observed precipitation when diluting my DMSO stock solution into an aqueous buffer. What should I do?

A6: Precipitation upon dilution into aqueous media is a common issue for compounds dissolved in DMSO.[1] To mitigate this, you can try pre-warming both the stock solution and the aqueous buffer to 37°C before mixing.[1] It is also recommended to add the DMSO stock solution to the aqueous buffer slowly while vortexing. For cell-based assays, it is advisable to keep the final concentration of DMSO in the culture medium low (typically below 0.5%).

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
Compound will not fully dissolve in DMSO.	Insufficient solvent volume or low-quality DMSO. The compound may require energy to dissolve.	1. Confirm you are using a sufficient volume of anhydrous, high-purity DMSO. 2. Gently warm the solution to 37°C.[2] 3. Use an ultrasonic bath to aid dissolution.[2] 4. If solubility issues persist, consider preparing a more dilute stock solution.
Precipitation observed in the DMSO stock solution upon storage at -20°C.	The compound may have limited solubility at lower temperatures. The concentration may be too high for stable storage at -20°C.	1. Thaw the solution and try to redissolve the precipitate by warming and sonication. 2. If the precipitate redissolves, consider storing the stock solution at room temperature for a short period if stability data permits, or prepare a fresh, more dilute stock solution for storage at -20°C. 3. For long-term storage, aliquoting and storing at -80°C is recommended.
Inconsistent experimental results using the same stock solution.	The compound may be degrading over time or with repeated freeze-thaw cycles. The stock solution may not be homogeneous.	1. Ensure the stock solution is completely thawed and vortexed gently before each use to ensure homogeneity. 2. Prepare fresh stock solutions more frequently. 3. Aliquot the stock solution into single-use vials to avoid multiple freeze-thaw cycles. [6][7] 4. Perform a stability check of your stock solution using an appropriate analytical method like HPLC.



Data Presentation

Table 1: Solubility of MAT2A Inhibitor 2 in DMSO

Parameter	Value	Source
CAS Number	13299-99-5	[1][2][3]
Molecular Weight	365.85 g/mol	[1][2]
Solubility in DMSO	23.33 mg/mL (63.78 mM)	[1]
75 mg/mL (205.00 mM)	[2][4]	

Note: The reported solubility of **MAT2A inhibitor 2** in DMSO varies between suppliers. It is recommended to test the solubility for your specific batch of the compound.

Table 2: Recommended Storage Conditions for MAT2A Inhibitor 2 in DMSO

Storage Temperature	Duration	Recommendation
-20°C	Short-term (days to weeks)	Store in tightly sealed vials.
-80°C	Long-term (months to years)	Aliquot into single-use vials to avoid freeze-thaw cycles.

Experimental ProtocolsProtocol for Determining the Equilibrium Solubility of

MAT2A Inhibitor 2 in DMSO

This protocol is based on the shake-flask method, which is a standard technique for determining equilibrium solubility.[8][9]

Materials:

- MAT2A inhibitor 2 (solid powder)
- Anhydrous DMSO



- 2 mL microcentrifuge tubes
- Orbital shaker or rotator
- Centrifuge
- 0.22 μm syringe filter
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and UV detector
- Calibrated analytical standard of MAT2A inhibitor 2

Procedure:

- Add an excess amount of solid MAT2A inhibitor 2 to a microcentrifuge tube.
- Add a known volume of anhydrous DMSO (e.g., 1 mL).
- Tightly cap the tube and place it on an orbital shaker at a constant temperature (e.g., 25°C) for 24-48 hours to allow the solution to reach equilibrium.
- After incubation, visually inspect the tube to ensure that excess solid is still present.
- Centrifuge the suspension at high speed (e.g., 14,000 rpm) for 15 minutes to pellet the undissolved solid.
- Carefully collect the supernatant and filter it through a 0.22 μm syringe filter to remove any remaining microparticles.
- Prepare a series of dilutions of the filtered supernatant in DMSO.
- Analyze the diluted samples by HPLC to determine the concentration of MAT2A inhibitor 2.
- Quantify the concentration by comparing the peak area to a calibration curve prepared from the analytical standard.
- Calculate the original solubility in mg/mL and mM.



Protocol for Assessing the Stability of MAT2A Inhibitor 2 in DMSO

This protocol outlines a method for evaluating the long-term stability of **MAT2A inhibitor 2** in a DMSO stock solution.[10]

Materials:

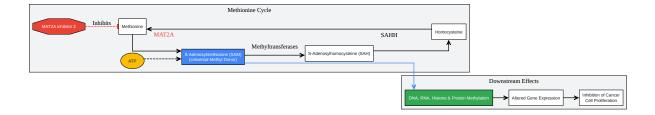
- 10 mM stock solution of MAT2A inhibitor 2 in anhydrous DMSO
- Amber glass vials with screw caps
- HPLC system with a suitable column and UV detector

Procedure:

- Prepare a fresh 10 mM stock solution of MAT2A inhibitor 2 in anhydrous DMSO.
- Dispense small aliquots (e.g., 100 μL) of the stock solution into several amber glass vials.
- Tightly cap the vials and label them clearly.
- Time-Zero Analysis (T0): Immediately analyze one of the freshly prepared aliquots by HPLC to determine the initial purity and concentration. This will serve as the baseline.
- Storage: Store the remaining vials at the desired temperatures (e.g., -20°C and -80°C).
- Time-Point Analysis: At specified time points (e.g., 1, 3, 6, and 12 months), retrieve one vial from each storage temperature.
- Allow the vial to thaw completely and reach room temperature.
- Vortex the solution gently to ensure homogeneity.
- Analyze the sample by HPLC under the same conditions as the T0 analysis.
- Data Analysis: Compare the purity and concentration of the stored samples to the T0 sample to determine the percentage of degradation over time.



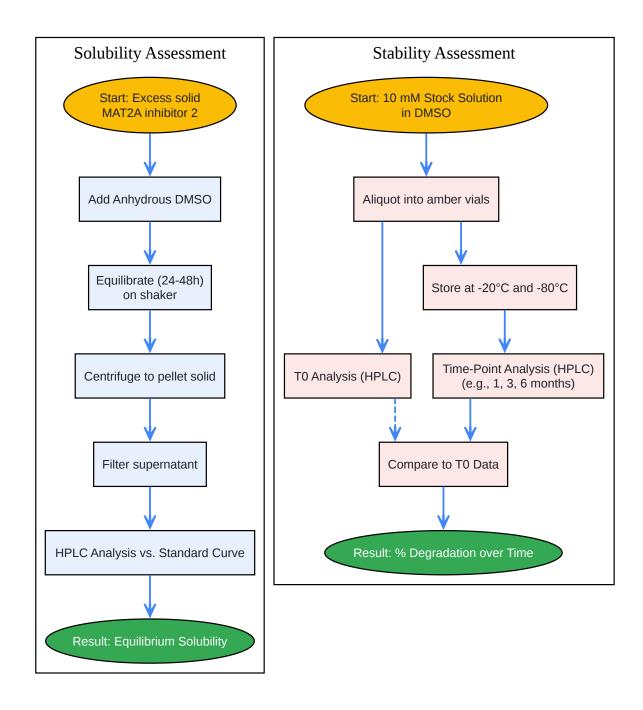
Visualizations



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Caption: The MAT2A signaling pathway, illustrating the role of MAT2A in the methionine cycle and the inhibitory action of **MAT2A inhibitor 2**.





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Caption: Experimental workflow for determining the solubility and assessing the stability of **MAT2A inhibitor 2** in DMSO.



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